

Unveiling the Spectroscopic Signature of Chandrananimycin C: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chandrananimycin C

Cat. No.: B15559938

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth look at the spectroscopic data of **Chandrananimycin C**, a novel anticancer antibiotic. The following sections detail the mass spectrometry and nuclear magnetic resonance (NMR) data, the experimental protocols used for their acquisition, and visualizations to aid in understanding the molecular structure and analytical workflow. The data presented is crucial for the identification, characterization, and further development of this potent natural product.

Spectroscopic Data of Chandrananimycin C

The structural elucidation of **Chandrananimycin C** was accomplished through detailed interpretation of mass spectrometry (MS) and one- and two-dimensional NMR spectroscopy.^[1] The quantitative data are summarized in the tables below for ease of reference and comparison.

Mass Spectrometry Data

High-resolution mass spectrometry was utilized to determine the molecular formula of **Chandrananimycin C**.

Ion	m/z	Formula
[M+H] ⁺	389.0925	C ₂₀ H ₁₇ N ₂ O ₆
[M+Na] ⁺	411.0744	C ₂₀ H ₁₆ N ₂ NaO ₆

Table 1: High-Resolution Mass Spectrometry Data for **Chandrananimycin C**

Nuclear Magnetic Resonance (NMR) Data

The ¹H and ¹³C NMR spectra were recorded in DMSO-d₆ at 500 MHz and 125 MHz, respectively. These data provide the carbon-hydrogen framework of the molecule.

Position	δ H (ppm), mult. (J in Hz)	δ C (ppm)
1	-	144.2
2	-	148.9
3	-	120.5
4	7.92, s	129.8
4a	-	132.8
5a	-	134.5
6	7.69, d (8.5)	125.1
7	7.33, t (8.5)	123.8
8	7.72, d (8.5)	130.4
9	7.60, s	116.7
9a	-	141.7
10	-	182.7
1'	-	128.4
2'	7.01, d (8.5)	115.9
3'	7.89, dd (8.5, 2.0)	131.5
4'	-	162.3
5'	7.91, d (2.0)	114.8
6'	-	-
NH	11.9, br s	-
OH	10.4, br s	-

Table 2: ^1H and ^{13}C NMR Spectroscopic Data for **Chandrananimycin C** (in DMSO- d_6)

Experimental Protocols

The isolation and spectroscopic analysis of **Chandrananimycin C** followed a series of detailed procedures to ensure the purity and integrity of the compound.

Isolation and Purification

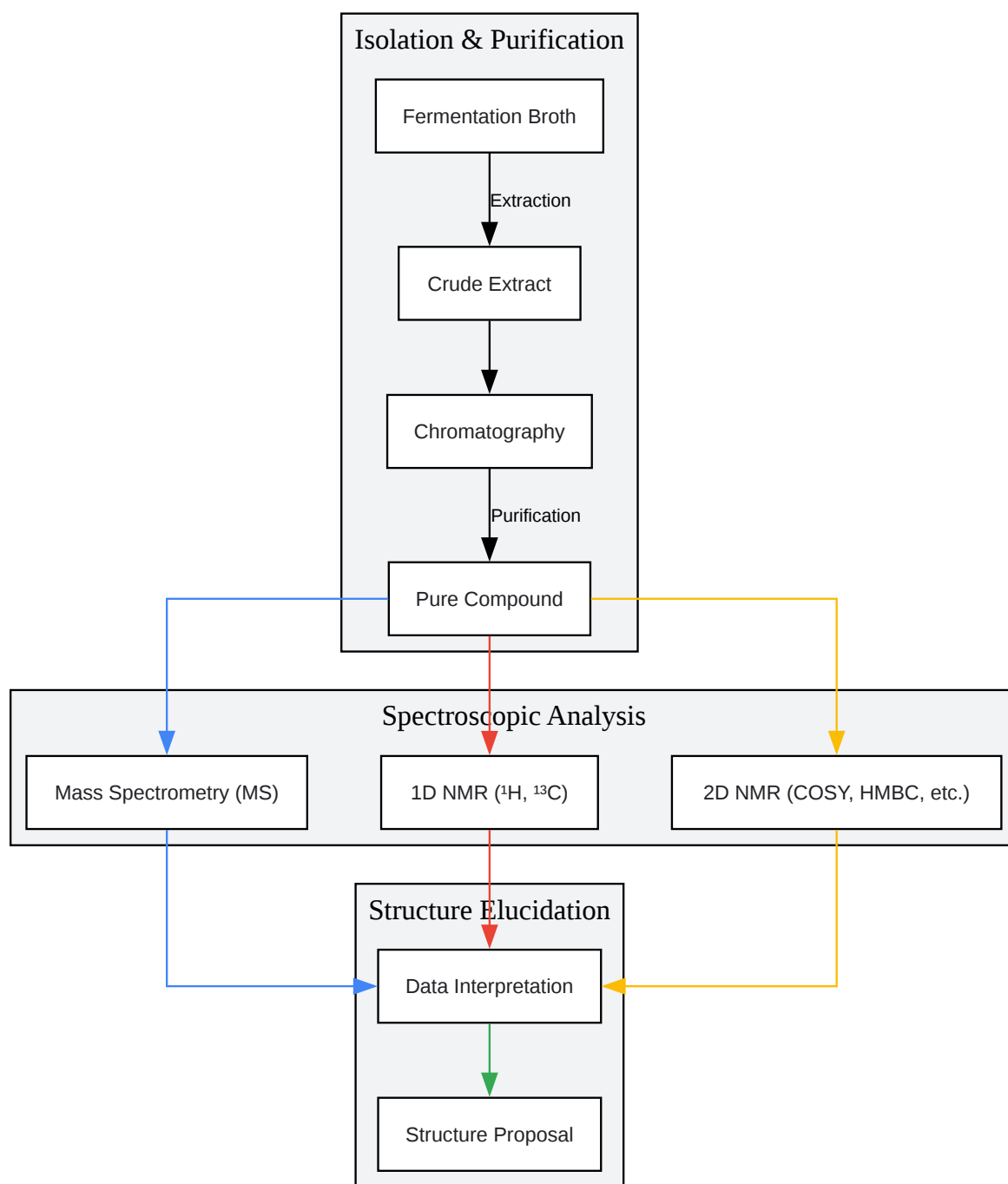
Chandrananimycin C was isolated from the culture broth of a marine *Actinomadura* sp. isolate M045.^[1] The production of this antibiotic was achieved by varying the medium composition and growth conditions.^[1] The work-up of the crude extract involved chromatographic techniques to yield the pure compound.^[1]

Spectroscopic Analysis

- NMR Spectroscopy: ¹H NMR, ¹³C NMR, COSY, HMQC, and HMBC spectra were recorded on a Varian Unity 500 spectrometer. Chemical shifts were referenced to the solvent signals of DMSO-d₆ (δH 2.50, δC 39.5).
- Mass Spectrometry: High-resolution mass spectra were obtained using a Finnigan MAT 95 mass spectrometer (ESI).

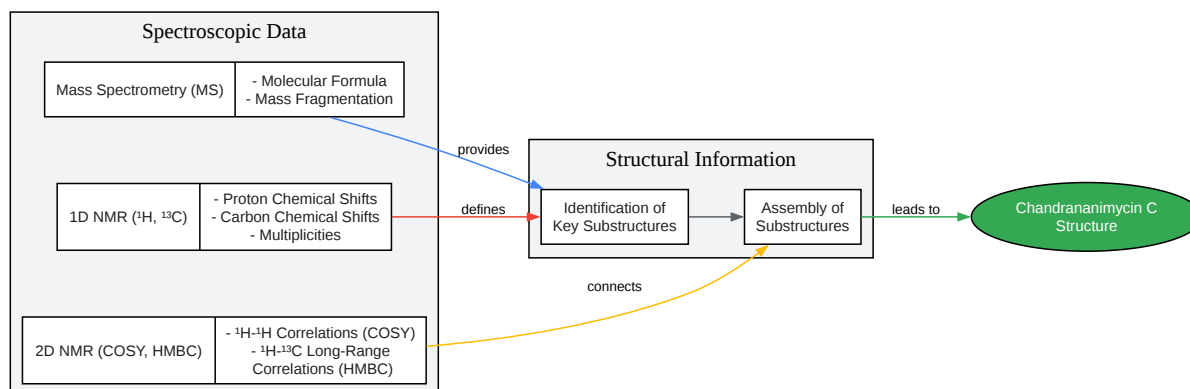
Visualizations

The following diagrams illustrate the general workflow for spectroscopic analysis of a natural product and the key correlations used in the structure elucidation of **Chandrananimycin C**.



[Click to download full resolution via product page](#)

Caption: General workflow for the isolation and spectroscopic analysis of a natural product.



[Click to download full resolution via product page](#)

Caption: Logical relationships in the structure elucidation of **Chandrananimycin C**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chandrananimycins A approximately C: production of novel anticancer antibiotics from a marine Actinomadura sp. isolate M048 by variation of medium composition and growth conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling the Spectroscopic Signature of Chandrananimycin C: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559938#spectroscopic-data-nmr-ms-of-chandrananimycin-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com